

"Cetyl lactate melting point and physical state"

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Compound of Interest

Compound Name: Cetyl lactate

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An In-depth Technical Guide to the Melting Point and Physical State of **Cetyl Lactate**

For professionals in research, science, and drug development, a precise understanding of the physicochemical properties of excipients like **cetyl lactate** is fundamental. This technical guide provides a detailed examination of the melting point and physical state of **cetyl lactate**, complete with quantitative data, experimental methodologies, and a procedural workflow.

Physicochemical Properties of Cetyl Lactate

Cetyl lactate (CAS No: 35274-05-6), the ester of cetyl alcohol and lactic acid, is a nonionic emollient utilized to enhance the texture and feel of cosmetic and pharmaceutical formulations. [1][2] Its physical state and melting point are critical parameters influencing its application in various products such as creams, lotions, and lipsticks. [3][4]

At ambient temperature, **cetyl lactate** typically presents as a white to light yellow, soft, waxy solid. [2][5][6] It may also be found in the form of white to off-white flakes. The material is characterized by a faint, fatty, or buttery odor. [5]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **cetyl lactate** compiled from various technical sources.

Property	Value	References
IUPAC Name	hexadecyl 2-hydroxypropanoate	[4][5][7]
Molecular Formula	C ₁₉ H ₃₈ O ₃	[3][6]
Molecular Weight	314.5 g/mol	[6][7]
Physical State	White to light yellow soft, waxy solid or flakes.	[2][3][8]
Melting Point	35 °C to 44 °C	[3][9]
Boiling Point	353 °C to 354 °C (at 760 mm Hg)	[9]
Solubility	Practically insoluble in water; Soluble in ethanol and ether.	[4][5][7]

Experimental Protocol: Melting Point Determination

The melting point of a waxy solid like **cetyl lactate** is typically determined using the capillary melting point method, a standard procedure in analytical chemistry.

Objective: To determine the melting range of a solid substance.

Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube with heating oil)
- Capillary tubes (sealed at one end)
- Sample of **cetyl lactate**
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Thermometer (calibrated)

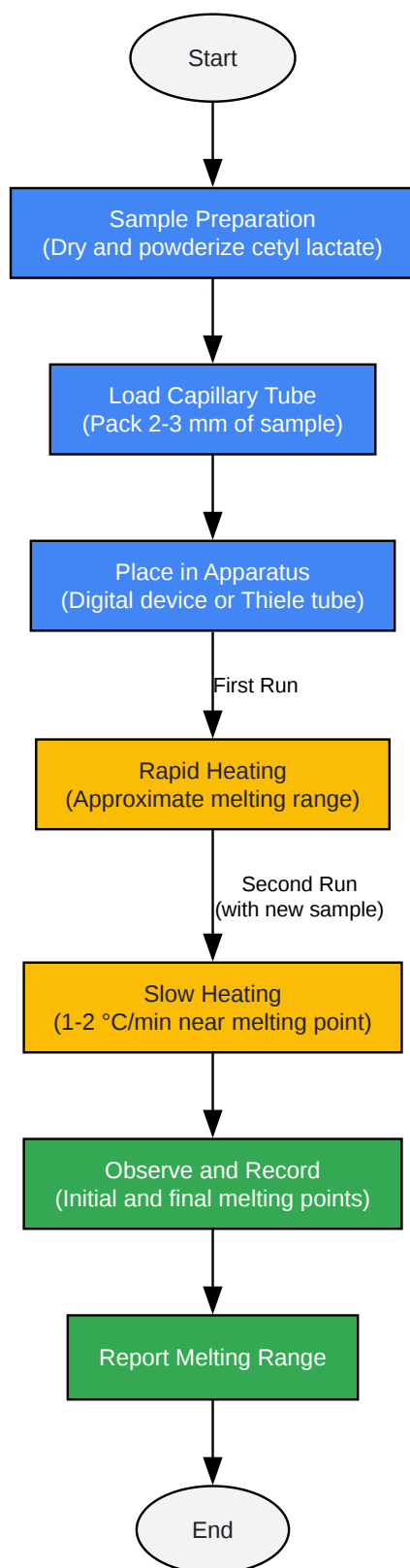
Procedure:

- **Sample Preparation:** Ensure the **cetyl lactate** sample is dry and in the form of a fine powder. If necessary, gently crush the waxy solid using a mortar and pestle.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample, forcing a small amount of the sample into the tube. Invert the tube and tap the sealed end gently on a hard surface to pack the sample tightly into the bottom. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:**
 - **Digital Apparatus:** Place the loaded capillary tube into the designated sample holder in the melting point apparatus.
 - **Thiele Tube:** Secure the capillary tube to a calibrated thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. Immerse the assembly in the heating oil within the Thiele tube, making sure the oil level is above the top of the sample but below the open end of the capillary tube.
- **Heating and Observation:**
 - Begin heating the apparatus. For an unknown sample, a rapid heating rate (e.g., 10-20 °C per minute) can be used to find an approximate melting range.
 - For a more precise measurement, repeat the process with a fresh sample. Heat rapidly to about 15-20 °C below the approximate melting point, then reduce the heating rate to 1-2 °C per minute.
- **Data Recording:**
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).

- Reporting: The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction.

Visualization of Experimental Workflow

The logical flow of the melting point determination protocol can be visualized as follows.



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Caption: Workflow for Capillary Melting Point Determination.

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References

- 1. Cas 35274-05-6, CETYL LACTATE | lookchem [lookchem.com]
- 2. CETYL LACTATE | 35274-05-6 [chemicalbook.com]
- 3. specialchem.com [specialchem.com]
- 4. Cetyl Lactate Cetyl lactate | 35274-05-6 | Manufacturer and seller | Musashino Chemical Laboratory, Ltd. [musashino.com]
- 5. Cetyl Lactate for Research|Penetration Enhancer [benchchem.com]
- 6. chembk.com [chembk.com]
- 7. Cetyl Lactate | C19H38O3 | CID 37098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. inchem.org [inchem.org]
- 9. parchem.com [parchem.com]
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